

# Personal protective equipment for handling UC-112

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: UC-112

Cat. No.: B15568042

[Get Quote](#)

## Essential Safety and Handling Guide for UC-112

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **UC-112**, a novel and potent inhibitor of apoptosis (IAP).<sup>[1]</sup> The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Safety Summary

**UC-112** (CAS No. 383392-66-3) is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The GHS pictogram associated with **UC-112** is the exclamation mark (GHS07), indicating that it is a hazardous substance.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritant (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritant (Category 2A)	H319: Causes serious eye irritation		
Specific Target Organ Toxicity	H335: May cause respiratory irritation		
(Single Exposure, Respiratory Tract Irritation)			

## Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **UC-112**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and airborne particles that can cause serious eye irritation (H319).
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat.	Prevents skin contact and subsequent irritation (H315).
Respiratory Protection	Use in a well-ventilated area or with a fume hood.	Avoids inhalation of dust or aerosols that may cause respiratory irritation (H335).

## Experimental Protocol: Safe Handling of UC-112

The following step-by-step procedure outlines the safe handling of **UC-112** in a laboratory setting.

### 3.1. Preparation and Pre-Handling

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **UC-112**.
- Ensure Proper Ventilation: Verify that the fume hood or other ventilated enclosure is functioning correctly.
- Assemble all Materials: Gather all necessary equipment, including PPE, weighing paper, spatulas, and solvent-dispensing apparatus, within the containment area.
- Don PPE: Put on a lab coat, safety glasses, and chemical-resistant gloves.

### 3.2. Handling and Use

- Weighing:
  - Perform all weighing operations within a fume hood or ventilated balance enclosure to minimize inhalation exposure.
  - Use anti-static weighing dishes to prevent dispersal of the powder.
- Dissolving:
  - Add the solvent to the **UC-112** powder slowly to avoid splashing.
  - If sonication is required, ensure the vessel is securely capped.
- Cell Culture and In-Vitro Assays:
  - **UC-112** is a potent IAP inhibitor and can induce apoptosis.[\[1\]](#) Handle with care, especially when adding to cell cultures.
  - All manipulations of cell cultures treated with **UC-112** should be performed in a biological safety cabinet.

### 3.3. Post-Handling and Decontamination

- **Decontaminate Work Surfaces:** Clean all work surfaces with an appropriate solvent (e.g., 70% ethanol) to remove any residual **UC-112**.
- **Clean Equipment:** Thoroughly clean all non-disposable equipment that came into contact with **UC-112**.
- **Remove PPE:** Remove gloves and lab coat before leaving the work area. Wash hands thoroughly with soap and water.

## Disposal Plan

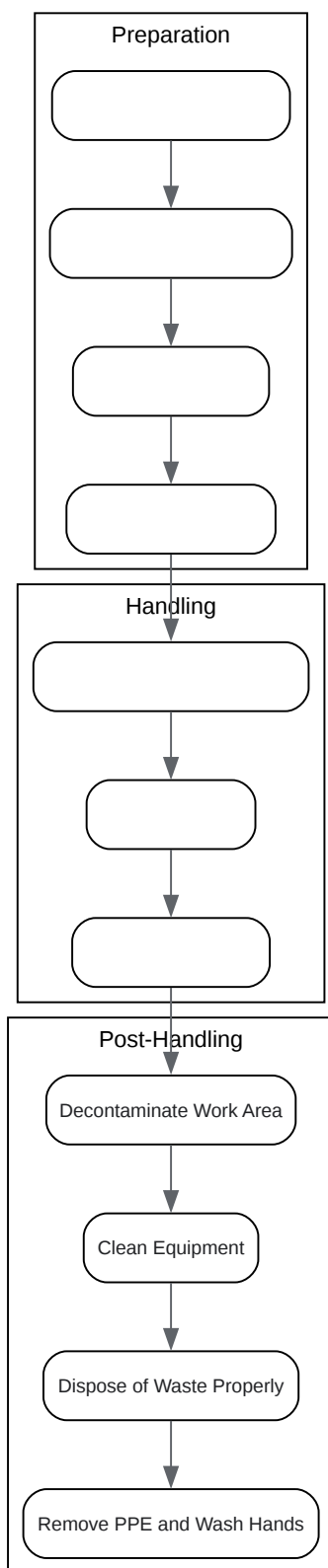
All waste materials contaminated with **UC-112** must be disposed of as hazardous chemical waste.

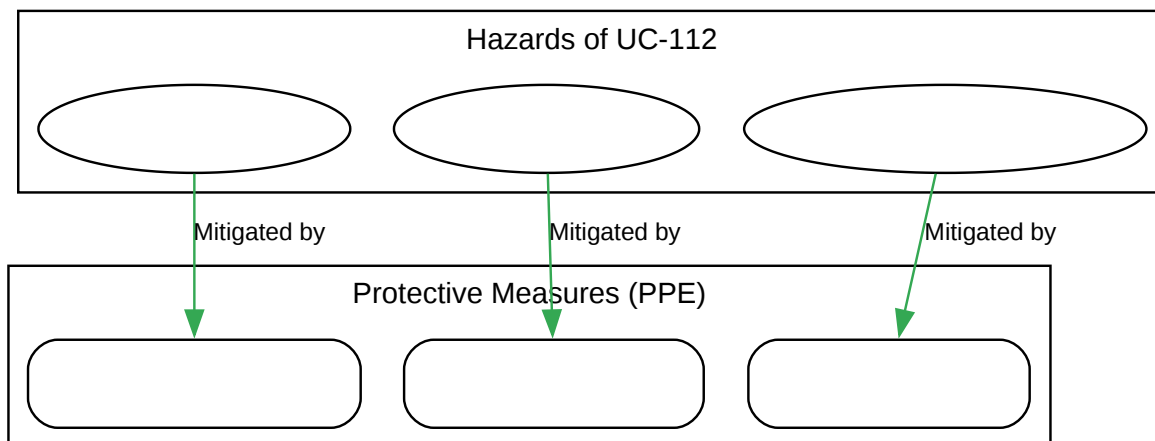
- **Solid Waste:** Contaminated gloves, weighing paper, and other solid materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **UC-112** and contaminated media should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- **Follow Institutional Guidelines:** Adhere to all local and institutional regulations for hazardous waste disposal.

## Emergency Procedures

- **Eye Contact (P305+P351+P338):** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact (P302+P352):** Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation develops.
- **Inhalation (P261):** Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

## Visual Guides





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling UC-112]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568042#personal-protective-equipment-for-handling-uc-112]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)